

# 2,3-Dichloronaphthalene: A Technical Overview for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2,3-Dichloronaphthalene

Cat. No.: B020057

[Get Quote](#)

## FOR IMMEDIATE RELEASE

[City, State] – December 22, 2025 – This technical guide provides an in-depth overview of the chemical compound **2,3-Dichloronaphthalene**, tailored for researchers, scientists, and professionals in drug development. This document outlines its core physicochemical properties, analytical methodologies, and pertinent toxicological information.

## Core Compound Characteristics

**2,3-Dichloronaphthalene** is a chlorinated polycyclic aromatic hydrocarbon with the chemical formula  $C_{10}H_6Cl_2$ . It presents as a pale yellow crystalline solid and is utilized as an intermediate in the synthesis of various chemicals, including dyes and pesticides. Due to its chemical structure, it exhibits low solubility in water but is soluble in many organic solvents such as ethanol, acetone, and benzene.

## Physicochemical Data Summary

A compilation of the key physicochemical properties of **2,3-Dichloronaphthalene** is presented in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	$C_{10}H_6Cl_2$	
Molecular Weight	197.06 g/mol	
CAS Number	2050-75-1	
Appearance	Pale yellow crystalline solid	
Melting Point	55.00 °C	
Boiling Point	298.17 °C at 760 mmHg	
Density	1.336 g/cm <sup>3</sup>	
LogP (Octanol-Water Partition Coefficient)	4.1466	
Water Solubility	Poorly soluble	
Organic Solvent Solubility	Soluble in ethanol, acetone, benzene	

## Analytical Methodology: Gas Chromatography-Mass Spect

- To cite this document: BenchChem. [2,3-Dichloronaphthalene: A Technical Overview for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b020057#molecular-weight-and-formula-of-2-3-dichloronaphthalene\]](https://www.benchchem.com/product/b020057#molecular-weight-and-formula-of-2-3-dichloronaphthalene)

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)